

An In-depth Technical Guide to 3'-(Trifluoromethyl)propiophenone

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Compound of Interest

Compound Name:	3'-(Trifluoromethyl)propiophenone
CAS No.:	1533-03-5
Cat. No.:	B072269

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This technical guide provides a comprehensive overview of the chemical and physical properties of **3'-(Trifluoromethyl)propiophenone**, a fluorinated aromatic ketone of interest in chemical synthesis and drug discovery. This document is intended for researchers, scientists, and professionals in the field of drug development.

Core Compound Data

3'-(Trifluoromethyl)propiophenone, identified by the CAS number 1533-03-5, is a significant building block in organic synthesis.^{[1][2][3][4]} Its trifluoromethyl group imparts unique electronic properties that are valuable in the development of new chemical entities.

Identifier	Value
Chemical Name	1-[3-(Trifluoromethyl)phenyl]propan-1-one
Synonyms	m-(Trifluoromethyl)propiophenone
Molecular Formula	C ₁₀ H ₉ F ₃ O[1][4][5][6]
Linear Formula	CF ₃ C ₆ H ₄ COCH ₂ CH ₃ [2][7]
Molecular Weight	202.17 g/mol [1][2][3][4][5][6][7]
CAS Number	1533-03-5[1][2][3][4]
Melting Point	18 °C[1][3]
Boiling Point	216-217 °C[1][7]
Density	1.202 g/mL at 25 °C[1][7]

Experimental Protocols

The synthesis of **3'-(Trifluoromethyl)propiophenone** can be achieved through various synthetic routes. A common approach involves a multi-step process beginning with 3-aminobenzotrifluoride, as outlined in the patent literature.[4][8] The following protocol is a representative example of such a synthesis.

Synthesis of **3'-(Trifluoromethyl)propiophenone** from 3-Aminobenzotrifluoride

This protocol involves three main stages: diazotization of 3-aminobenzotrifluoride, coupling with propionaldoxime, and subsequent hydrolysis.

Stage 1: Diazotization of 3-Aminobenzotrifluoride

- **Reaction Setup:** In a three-necked flask equipped with a mechanical stirrer, a dropping funnel, and a thermometer, add 3-aminobenzotrifluoride and sulfuric acid in the presence of toluene.
- **Cooling:** Cool the mixture to 0-5 °C in an ice-salt bath.

- Addition of Sodium Nitrite: Slowly add a solution of sodium nitrite in water dropwise, maintaining the temperature below 5 °C.
- Stirring: Continue stirring the mixture for 30 minutes at 0-5 °C to ensure complete formation of the diazonium salt solution.

Stage 2: Coupling with Propionaldoxime

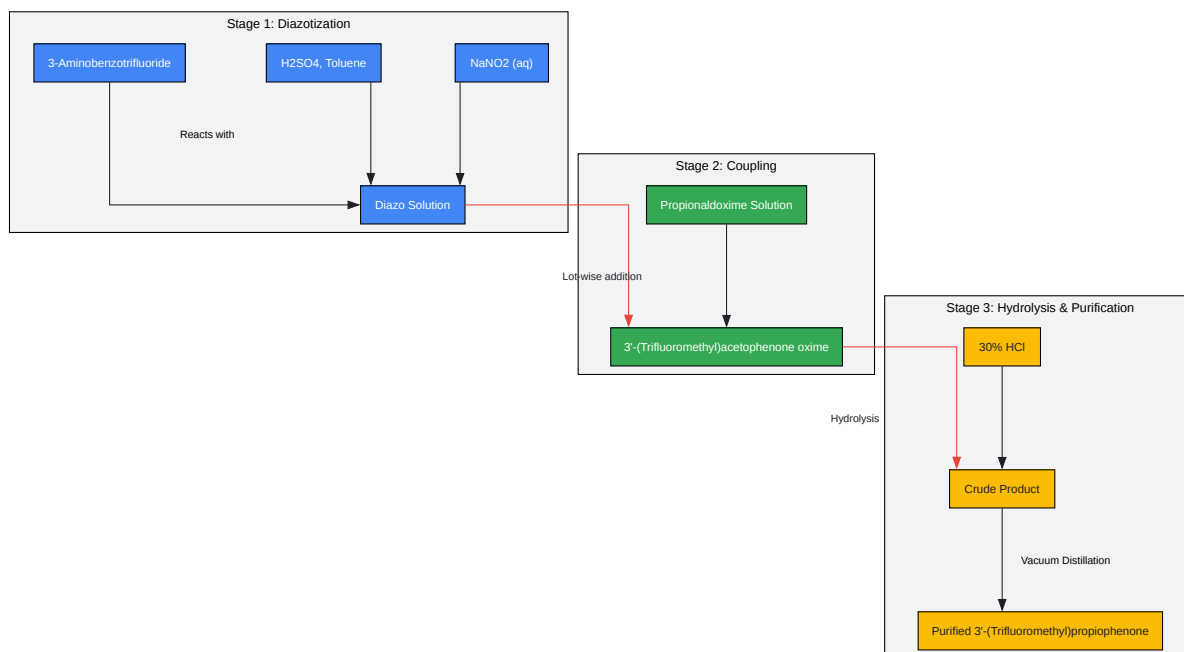
- Preparation of Propionaldoxime Solution: In a separate reactor, prepare a solution of propionaldoxime.
- Coupling Reaction: Slowly add the previously prepared diazonium salt solution to the propionaldoxime solution. The addition should be controlled to maintain the reaction temperature.
- Reaction Monitoring: Monitor the reaction progress using thin-layer chromatography (TLC) until the starting materials are consumed.
- Work-up: Upon completion, the reaction mixture is worked up to isolate the intermediate, **3'-(Trifluoromethyl)propiophenone** oxime. This typically involves phase separation and washing of the organic layer.

Stage 3: Hydrolysis to **3'-(Trifluoromethyl)propiophenone**

- Acid Hydrolysis: The isolated **3'-(Trifluoromethyl)propiophenone** oxime is treated with an aqueous acid solution (e.g., 30% HCl) and heated.^[8]
- Reaction Monitoring: The progress of the hydrolysis is monitored by TLC.
- Isolation and Purification: After the reaction is complete, the mixture is cooled, and the product is extracted with a suitable organic solvent. The organic layer is then washed, dried, and concentrated under reduced pressure. The crude product is purified by vacuum distillation to yield pure **3'-(Trifluoromethyl)propiophenone**.

Visualized Workflow

The following diagram illustrates the synthetic workflow for the preparation of **3'-(Trifluoromethyl)propiophenone**.



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Caption: Synthetic workflow for **3'-(Trifluoromethyl)propiofenone**.

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